

# In-Depth Technical Guide: 2-Phenylpent-4-en-1-amine

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## Compound of Interest

Compound Name: 2-Phenylpent-4-en-1-amine

Cat. No.: B101972

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This technical guide provides a comprehensive overview of the chemical compound **2-Phenylpent-4-en-1-amine**, including its IUPAC name, synonyms, and key identifiers.

## Chemical Identity

The unequivocally recognized name for the compound following the standards set by the International Union of Pure and Applied Chemistry (IUPAC) is **2-phenylpent-4-en-1-amine**.<sup>[1]</sup><sup>[2]</sup> This systematic name precisely describes the molecular structure, which features a pentane backbone with a phenyl group at the second carbon, an amine group at the first carbon, and a double bond between the fourth and fifth carbons.

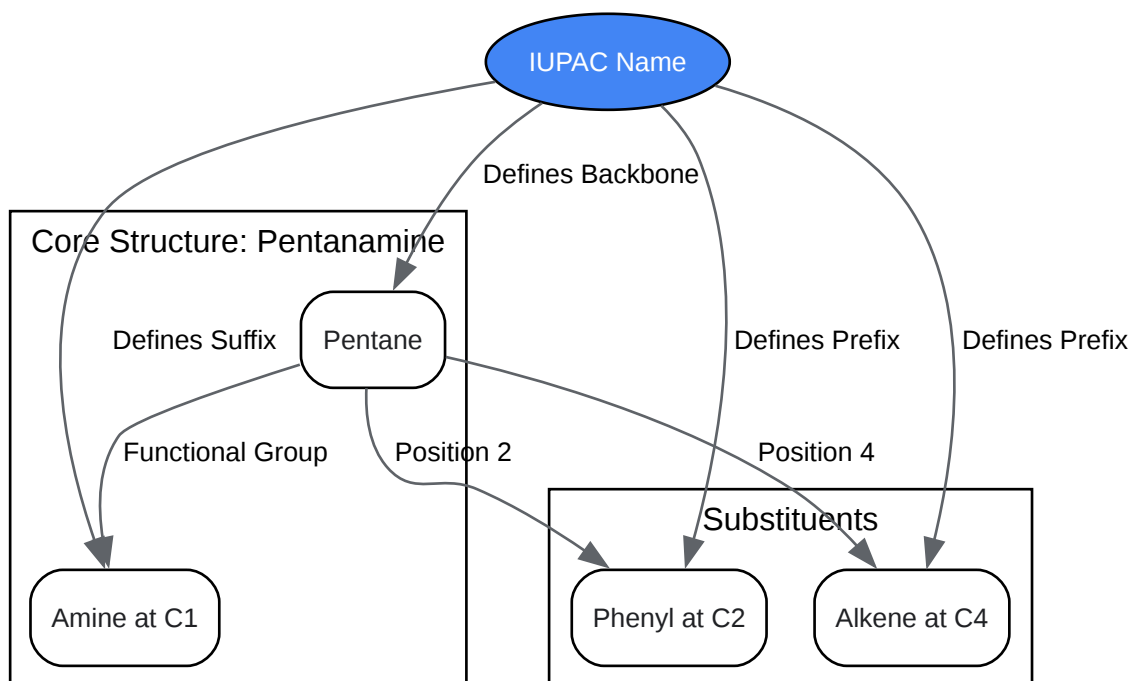
## Synonyms and Identifiers

In scientific literature and commercial databases, **2-Phenylpent-4-en-1-amine** may be referred to by several synonyms. These alternative names and registry numbers are crucial for comprehensive literature searches and procurement.

Identifier Type	Identifier	Source
CAS Number	17214-44-7	<a href="#">[1]</a> <a href="#">[3]</a>
Systematic Name	2-phenylpent-4-en-1-amine	<a href="#">[1]</a> <a href="#">[2]</a>
Other Names	Benzeneethanamine, $\alpha$ -(2-propen-1-yl)-	

## Logical Relationship of Nomenclature

The relationship between the IUPAC name and the structural features of the molecule can be visualized as follows:



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Caption: Hierarchical breakdown of the IUPAC name **2-Phenylpent-4-en-1-amine** into its structural components.

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## References

- 1. 2-Phenylpent-4-en-1-amine | 17214-44-7 | SAA21444 [biosynth.com]
- 2. PubChemLite - 2-phenylpent-4-en-1-amine (C11H15N) [pubchemlite.lcsb.uni.lu]
- 3. 2-phenylpent-4-en-1-amine | 17214-44-7 [sigmaaldrich.com]
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